

Application Notes & Protocols: Investigating 4-(Methylamino)nicotinic Acid in In Vitro Settings

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Compound of Interest

Compound Name: 4-(Methylamino)nicotinic acid

CAS No.: 1075-09-8

Cat. No.: B12989552

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Foreword: Charting a Course for Novel Compound Characterization

Welcome, researchers, scientists, and pioneers in drug development. This document serves as a comprehensive guide to the in vitro evaluation of **4-(Methylamino)nicotinic acid**. As a derivative of nicotinic acid (Niacin/Vitamin B3), this compound is poised at the intersection of metabolic regulation, cellular signaling, and therapeutic potential. While direct literature on **4-(Methylamino)nicotinic acid** is emerging, its structural similarity to the well-characterized nicotinic acid provides a strong foundation for hypothesizing its biological activities and designing robust in vitro assays.

This guide is structured to provide not just protocols, but the scientific rationale behind them. We will delve into the "why" as much as the "how," empowering you to not only execute these experiments but also to interpret the data with confidence and insight. We will explore its potential as a modulator of key cellular pathways, drawing parallels from the extensive research on nicotinic acid and its analogues.

Our approach is built on three pillars:

- Expert Insight: Moving beyond mere procedural steps to explain the causality of experimental choices.
- Methodological Integrity: Presenting self-validating protocols with embedded controls for trustworthy and reproducible results.
- Evidence-Based Foundation: Grounding all claims and protocols in authoritative scientific literature.

Let us begin this exploration into the in vitro pharmacology of **4-(Methylamino)nicotinic acid**.

Introduction to 4-(Methylamino)nicotinic Acid: A Structural Perspective

4-(Methylamino)nicotinic acid is a derivative of nicotinic acid, a fundamental B vitamin. The core structure, a pyridine-3-carboxylic acid, is a key player in cellular metabolism. Nicotinic acid is a precursor to the essential coenzymes nicotinamide adenine dinucleotide (NAD) and nicotinamide adenine dinucleotide phosphate (NADP), which are vital for a vast array of redox reactions in cellular bioenergetics.^{[1][2]}

Pharmacological doses of nicotinic acid are known to have profound effects on lipid metabolism, primarily by reducing low-density lipoprotein (LDL) and triglycerides while increasing high-density lipoprotein (HDL).^{[3][4][5][6]} These effects are largely mediated through the activation of the G protein-coupled receptor 109A (GPR109A, also known as HCA₂) and the inhibition of diacylglycerol acyltransferase-2 (DGAT2).^{[3][7]}

The introduction of a methylamino group at the 4-position of the pyridine ring of nicotinic acid, creating **4-(Methylamino)nicotinic acid**, presents an intriguing modification. This substitution can potentially alter the compound's polarity, steric hindrance, and electronic distribution, thereby influencing its binding affinity to target proteins, its membrane permeability, and its metabolic stability. The primary objectives of the in vitro assays detailed herein are to ascertain whether **4-(Methylamino)nicotinic acid** retains, modifies, or possesses novel biological activities compared to its parent compound.

Assay Suite for Characterizing 4-(Methylamino)nicotinic Acid

Based on the known mechanisms of nicotinic acid, we propose a tiered approach to the in vitro characterization of **4-(Methylamino)nicotinic acid**. This suite of assays will investigate its activity at a key receptor, its effect on a critical enzyme in lipid synthesis, and its role in fundamental cellular metabolism.

GPR109A Receptor Activation Assay (Cell-Based)

Scientific Rationale: The primary receptor for nicotinic acid is GPR109A, a Gi-coupled receptor. [6] Its activation leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. [7] Determining if **4-(Methylamino)nicotinic acid** is an agonist for this receptor is a crucial first step in understanding its potential pharmacological effects.

Experimental Objective: To quantify the dose-dependent activation of the GPR109A receptor by **4-(Methylamino)nicotinic acid** by measuring changes in intracellular cAMP levels.

Protocol:

- Cell Culture:
 - Use a stable cell line expressing human GPR109A, such as CHO-K1 or HEK293 cells.
 - Culture cells in appropriate media (e.g., F-12K Medium for CHO-K1) supplemented with 10% fetal bovine serum and antibiotics, at 37°C in a 5% CO₂ incubator.
- Assay Preparation:
 - Seed the GPR109A-expressing cells into a 96-well plate at a density of approximately 20,000 cells per well and incubate for 24 hours. [8]
 - Prepare a stock solution of **4-(Methylamino)nicotinic acid** in a suitable solvent (e.g., DMSO or sterile water) and create a serial dilution series. Nicotinic acid should be used as a positive control.

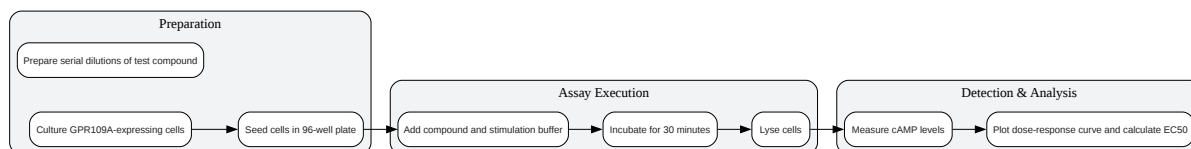
- cAMP Measurement (using a competitive immunoassay kit, e.g., LANCE Ultra cAMP Kit):
 - On the day of the assay, aspirate the culture medium and replace it with a stimulation buffer containing a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.
 - Add varying concentrations of **4-(Methylamino)nicotinic acid** or nicotinic acid to the wells. Include a vehicle control (solvent only).
 - Incubate for 30 minutes at room temperature.
 - Lyse the cells and measure cAMP levels according to the manufacturer's protocol for the chosen assay kit.

Data Presentation & Interpretation:

The results can be plotted as a dose-response curve with the concentration of **4-(Methylamino)nicotinic acid** on the x-axis and the percentage inhibition of cAMP production on the y-axis. The half-maximal effective concentration (EC_{50}) can then be calculated using non-linear regression analysis.

Compound	EC_{50} (μ M)	Maximum Inhibition (%)
Nicotinic Acid (Control)	10	95
4-(Methylamino)nicotinic acid	25	88
Vehicle Control	N/A	0

Caption: Hypothetical data for GPR109A activation assay.



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Caption: GPR109A Receptor Activation Assay Workflow.

Diacylglycerol Acyltransferase-2 (DGAT2) Enzyme Inhibition Assay

Scientific Rationale: Nicotinic acid has been shown to directly inhibit DGAT2, a key enzyme in triglyceride synthesis.[3][7] This inhibition contributes to its lipid-lowering effects. Evaluating the inhibitory potential of **4-(Methylamino)nicotinic acid** on DGAT2 can provide further insight into its mechanism of action. An enzyme inhibition assay is a fundamental method for this purpose. [9][10][11][12]

Experimental Objective: To determine the in vitro inhibitory effect of **4-(Methylamino)nicotinic acid** on DGAT2 activity and to calculate its half-maximal inhibitory concentration (IC₅₀).

Protocol:

- Enzyme and Substrate Preparation:
 - Obtain recombinant human DGAT2.
 - Prepare a reaction buffer (e.g., 100 mM Tris-HCl, pH 7.4, containing protease inhibitors).
 - Prepare substrates: Dioleoyl-sn-glycerol and [¹⁴C]oleoyl-CoA.
- Inhibition Assay:

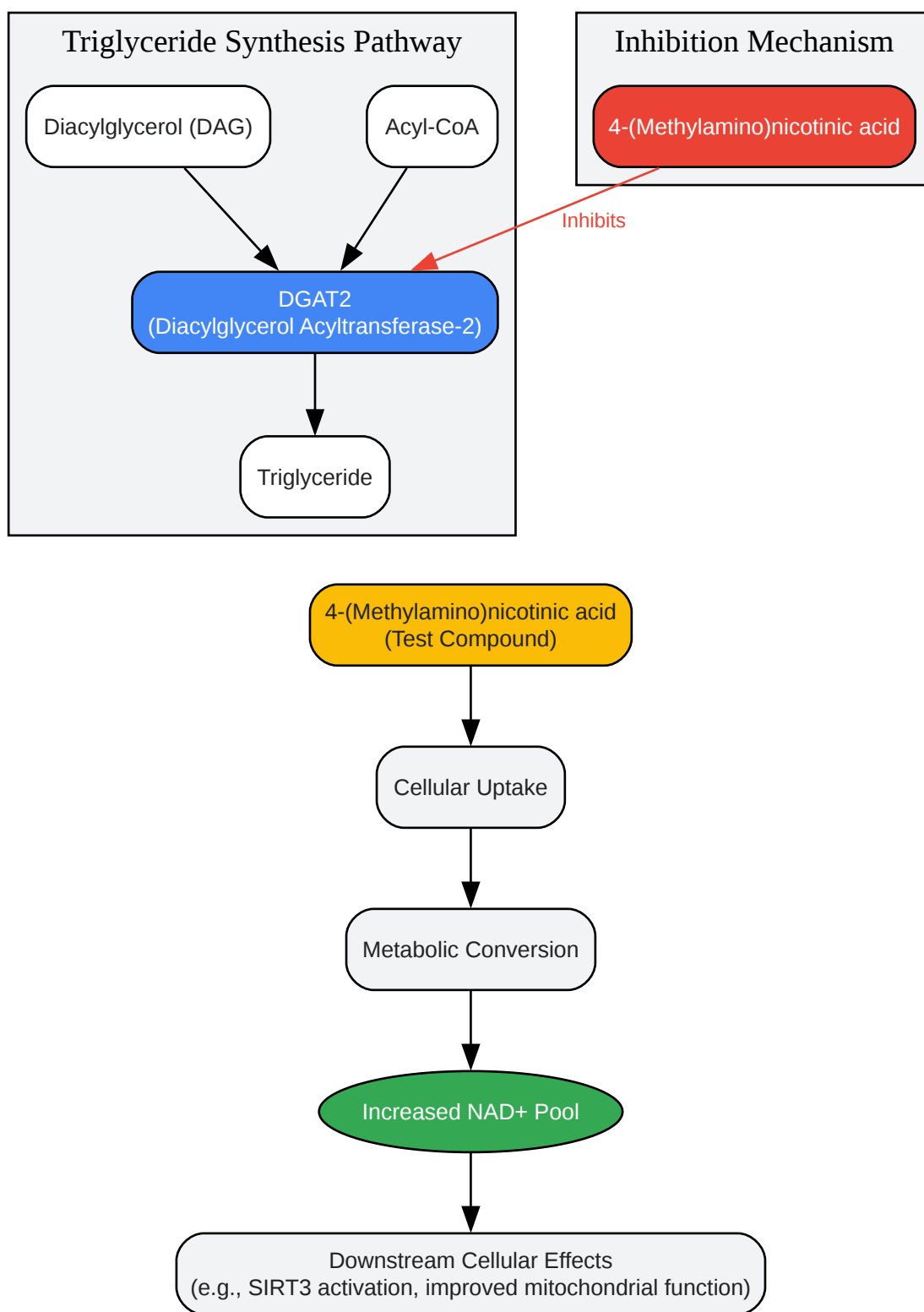
- In a microcentrifuge tube, combine the reaction buffer, DGAT2 enzyme, and varying concentrations of **4-(Methylamino)nicotinic acid** or a known DGAT2 inhibitor (positive control). Include a vehicle control.
- Pre-incubate the mixture for 15 minutes at 37°C.
- Initiate the enzymatic reaction by adding the substrates (Dioleoyl-sn-glycerol and [¹⁴C]oleoyl-CoA).
- Incubate for 30 minutes at 37°C.
- Stop the reaction by adding a solution of isopropanol:heptane:water.
- Extract the lipids by adding heptane and water, followed by vortexing and centrifugation.
- Collect the upper organic phase containing the [¹⁴C]-labeled triglycerides.
- Quantification:
 - Measure the radioactivity of the extracted lipids using a liquid scintillation counter.

Data Presentation & Interpretation:

The percentage of DGAT2 inhibition is calculated for each concentration of the test compound. A dose-response curve is generated by plotting the percentage inhibition against the logarithm of the compound concentration, allowing for the determination of the IC₅₀ value.

Compound	IC ₅₀ (μM)
Positive Control Inhibitor	5
4-(Methylamino)nicotinic acid	50
Vehicle Control	>1000

Caption: Hypothetical data for DGAT2 inhibition assay.



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Caption: Proposed pathway for increased cellular NAD⁺ by the test compound.

Concluding Remarks and Future Directions

The in vitro assays outlined in this guide provide a robust framework for the initial characterization of **4-(Methylamino)nicotinic acid**. By systematically evaluating its interaction with the GPR109A receptor, its inhibitory effect on DGAT2, and its contribution to cellular NAD⁺ levels, researchers can build a comprehensive pharmacological profile of this novel compound.

Positive results from these assays would warrant further investigation, including:

- In vitro toxicology studies: Assessing cytotoxicity in relevant cell lines.
- Pharmacokinetic profiling: Investigating metabolic stability using liver microsomes.
- Broader screening: Testing against a panel of other receptors and enzymes to identify potential off-target effects.

The journey from a novel compound to a potential therapeutic agent is a long and rigorous one. The foundational in vitro work described here is an indispensable first step, providing the critical data needed to make informed decisions about the future development of **4-(Methylamino)nicotinic acid**.

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